

Navigating the Safe Disposal of Tyrosylvaline in a Laboratory Setting

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Compound of Interest

Compound Name: Tyrosylvaline

Cat. No.: B099396

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For researchers and professionals in drug development, the responsible disposal of chemical compounds is a cornerstone of laboratory safety and environmental stewardship. This document provides a comprehensive guide to the proper disposal procedures for **Tyrosylvaline**, ensuring the safety of laboratory personnel and compliance with standard regulations. While specific safety data sheets (SDS) for **Tyrosylvaline** are not readily available, the following procedures are based on the properties of its constituent amino acids, tyrosine and valine, and general protocols for non-hazardous solid laboratory chemicals.^[1]

Immediate Safety and Handling Precautions

Before initiating any disposal protocol, it is imperative to don the appropriate Personal Protective Equipment (PPE). This includes:

- Safety goggles or glasses
- A laboratory coat
- Chemical-resistant gloves

All handling should be conducted in a well-ventilated area to prevent the inhalation of any dust particles.^[1]

Quantitative Data

The following table summarizes the key chemical and physical properties of **Tyrosylvaline**.

Property	Value	Source
Molecular Formula	C14H20N2O4	PubChem[2]
Molecular Weight	280.32 g/mol	PubChem[2]
Appearance	Solid (Predicted)	HMDB[2]
Water Solubility	0.45 g/L (Predicted)	FooDB[3]
logP	-1.14 (Extrapolated)	HMDB[2]
Storage Temperature	2-8°C (Refrigerator)	Pharmaffiliates[4]

Step-by-Step Disposal Protocol

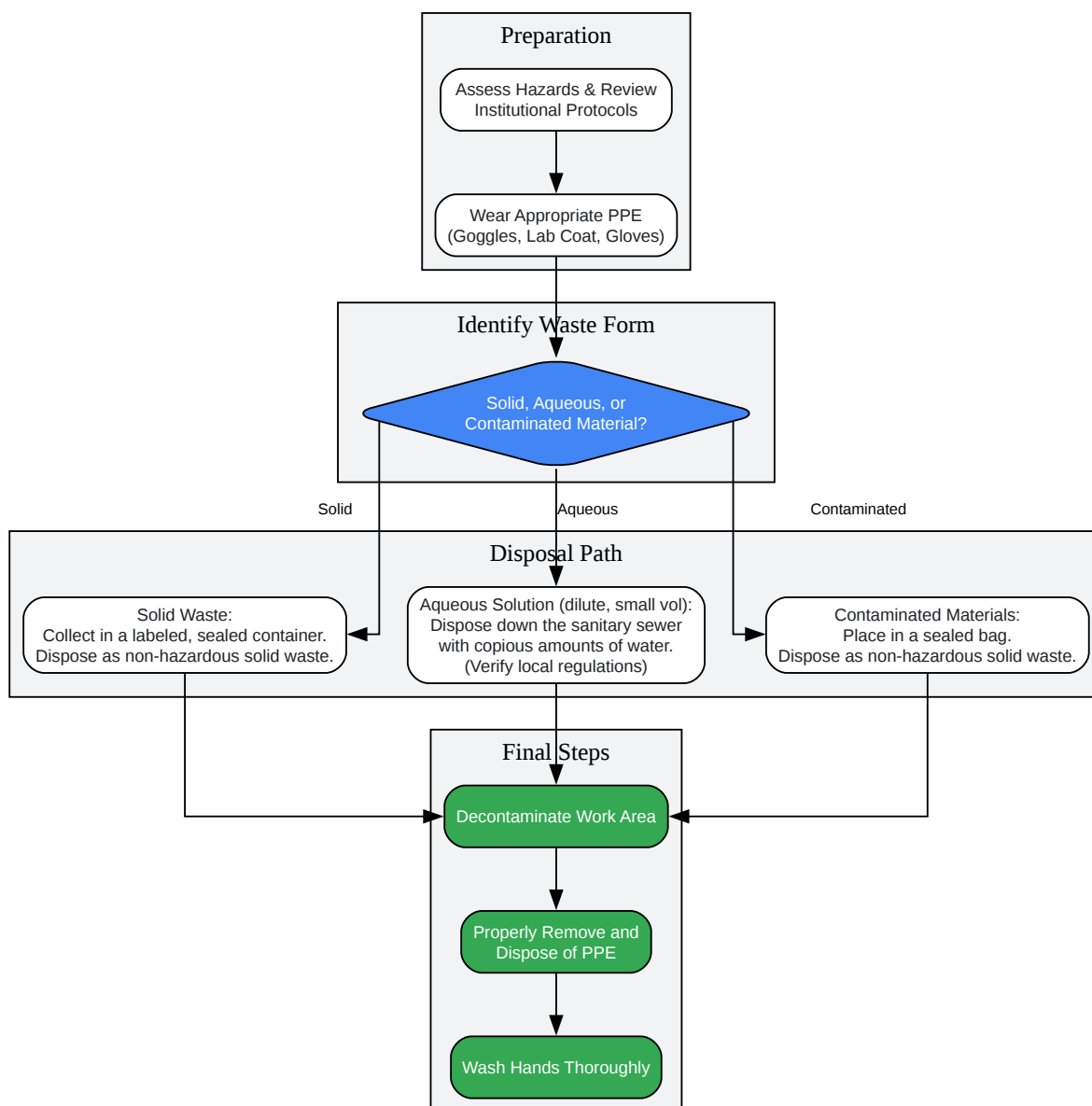
Based on the available information for similar non-hazardous amino acid compounds, the recommended disposal procedure for **Tyrosylvaline** is as follows:

- Hazard Assessment: **Tyrosylvaline** is a dipeptide composed of the amino acids tyrosine and valine. Safety data sheets for similar amino acids suggest that it is not classified as a hazardous substance.[5][6] However, it is always prudent to consult your institution's specific safety guidelines and any internal risk assessments.
- Solid Waste Disposal (for small quantities):
 - Carefully sweep the solid **Tyrosylvaline** into a designated, clearly labeled container with a secure lid. This minimizes the generation of dust.
 - This container can typically be disposed of in the general laboratory solid waste stream, provided it is not contaminated with any hazardous materials.[1]
 - It is crucial to not mix **Tyrosylvaline** waste with other chemical waste.[5][6]
- Aqueous Solutions Disposal (for small volumes):
 - Small quantities of dilute aqueous solutions of **Tyrosylvaline** can generally be poured down the sanitary sewer system with a large volume of water.

- Before doing so, confirm that this practice is in accordance with your local wastewater regulations and institutional policies.[\[1\]](#)
- Contaminated Material Disposal:
 - Any materials that have come into contact with **Tyrosylvaline**, such as weighing paper, gloves, or filter paper, should be collected in a sealed bag.
 - These materials can then be disposed of as non-hazardous solid waste.[\[1\]](#)
- Decontamination:
 - After handling and disposal, thoroughly clean the work area.
 - Wash hands thoroughly with soap and water.[\[6\]](#)

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Tyrosylvaline**.



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A flowchart outlining the decision-making process for the safe disposal of **Tyrosylvaline**.

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